

An In-depth Technical Guide to N-(2,5-dimethoxyphenyl)hexanamide

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Compound of Interest

Compound Name: N-(2,5-dimethoxyphenyl)hexanamide

Cat. No.: B270809

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Introduction

N-(2,5-dimethoxyphenyl)hexanamide is a chemical compound belonging to the class of N-substituted aromatic amides. Its structure, featuring a hexanamide chain attached to a dimethoxy-substituted phenyl ring, suggests potential for investigation in various fields of chemical research, from medicinal chemistry to materials science. As a relatively uncharacterized molecule, it represents an opportunity for novel discovery. This guide provides a comprehensive overview of its known identifiers, predicted properties, a plausible synthetic route, and a discussion of its potential research applications, designed for researchers, scientists, and professionals in drug development. While experimental data on this specific compound is scarce in published literature, this document consolidates available information and provides expert insights based on established chemical principles.

Chemical Identity and Core Descriptors

Accurate identification is paramount in chemical research. The following are the key molecular identifiers for **N-(2,5-dimethoxyphenyl)hexanamide**.

- SMILES (Simplified Molecular-Input Line-Entry System):CCCCCC(=O)NC1=C(C=CC(=C1)OC)OC[1]
- InChIKey (International Chemical Identifier Key):MRMKRNLOPIUEKH-UHFFFAOYSA-N[1]

These identifiers provide an unambiguous representation of the molecule's structure, essential for database searches and computational modeling.

Physicochemical Properties

The following table summarizes the computed physicochemical properties of **N-(2,5-dimethoxyphenyl)hexanamide**, which are valuable for predicting its behavior in various chemical and biological systems.

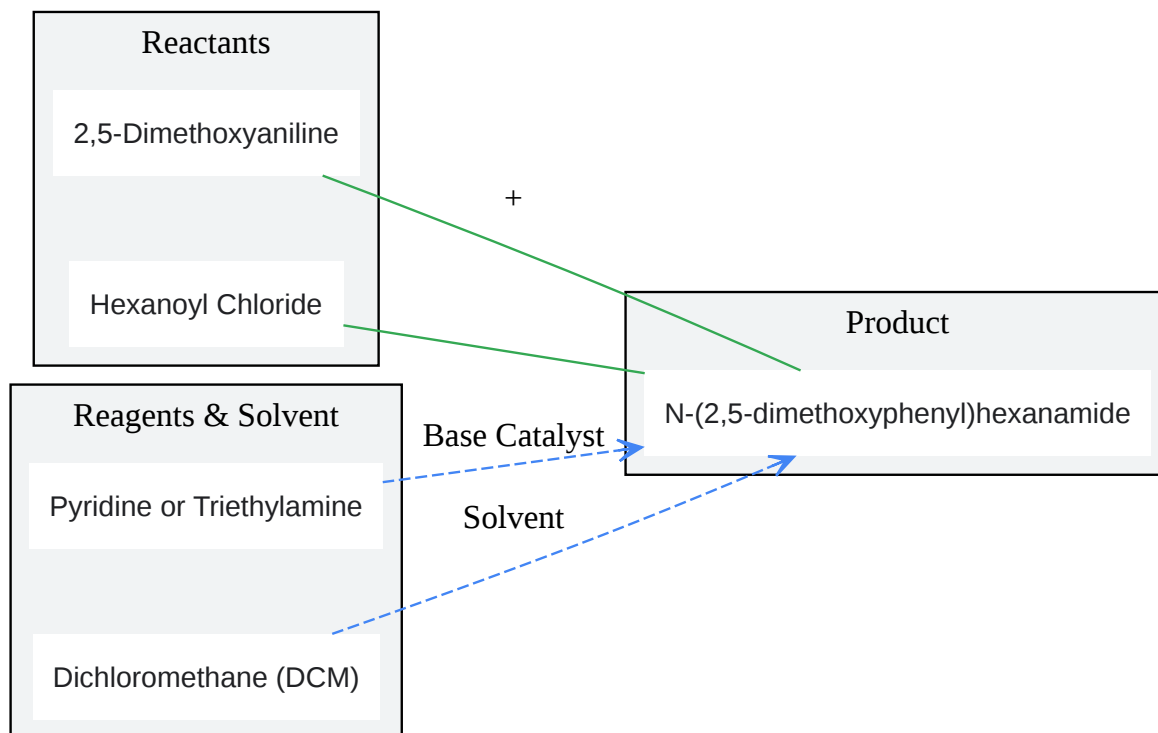
Property	Value	Source
Molecular Formula	C14H21NO3	[PubChemLite][1]
Monoisotopic Mass	251.15215 Da	[PubChemLite][1]
XlogP (Predicted)	3.2	[PubChemLite][1]

XlogP is a measure of lipophilicity, which can influence properties such as solubility and membrane permeability.

Proposed Synthesis Protocol

While a specific, peer-reviewed synthesis for **N-(2,5-dimethoxyphenyl)hexanamide** is not readily available in the literature, a standard and reliable method for its preparation would be the acylation of 2,5-dimethoxyaniline with hexanoyl chloride. This is a classic example of nucleophilic acyl substitution to form an amide bond.

Reaction Scheme:



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Caption: Proposed synthesis of **N-(2,5-dimethoxyphenyl)hexanamide**.

Step-by-Step Experimental Protocol:

- **Reaction Setup:** In a clean, dry round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere (e.g., nitrogen or argon), dissolve 2,5-dimethoxyaniline (1.0 equivalent) in an anhydrous aprotic solvent such as dichloromethane (DCM) or tetrahydrofuran (THF).
- **Addition of Base:** Add a non-nucleophilic base, such as triethylamine or pyridine (1.1 to 1.5 equivalents), to the solution. The base acts as a scavenger for the hydrochloric acid byproduct.
- **Acylation:** Cool the reaction mixture in an ice bath (0 °C). Slowly add hexanoyl chloride (1.05 equivalents) dropwise to the stirred solution. The slow addition helps to control the exothermic nature of the reaction.

- **Reaction Monitoring:** Allow the reaction to warm to room temperature and stir for 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC) until the starting aniline is consumed.
- **Work-up:** Upon completion, quench the reaction by adding water. Transfer the mixture to a separatory funnel and extract the aqueous layer with dichloromethane.
- **Purification:** Combine the organic layers and wash sequentially with a dilute acid solution (e.g., 1M HCl) to remove excess base, followed by a saturated sodium bicarbonate solution to neutralize any remaining acid, and finally with brine. Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure.
- **Final Product:** The crude product can be further purified by recrystallization or column chromatography to yield pure **N-(2,5-dimethoxyphenyl)hexanamide**.

Structural Characterization

Confirmation of the identity and purity of the synthesized **N-(2,5-dimethoxyphenyl)hexanamide** would be achieved through standard analytical techniques. Although Sigma-Aldrich notes that they do not provide analytical data for this compound, a researcher would typically perform the following analyses[2].

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**
 - ^1H NMR would show characteristic peaks for the aromatic protons, the methoxy groups, the amide proton, and the aliphatic protons of the hexanoyl chain.
 - ^{13}C NMR would provide signals corresponding to each unique carbon atom in the molecule.
- **Mass Spectrometry (MS):** This would be used to determine the molecular weight of the compound, with the molecular ion peak corresponding to the calculated monoisotopic mass.
- **Infrared (IR) Spectroscopy:** The IR spectrum would display characteristic absorption bands for the N-H stretch of the secondary amide, the C=O stretch of the amide carbonyl group, and C-O stretches of the methoxy groups.

Potential Research Applications

While specific applications for **N-(2,5-dimethoxyphenyl)hexanamide** are not documented, its structural motifs are present in molecules with known biological activity.

- **Medicinal Chemistry:** The 2,5-dimethoxyphenyl moiety is found in a number of psychoactive compounds and other biologically active molecules. The hexanamide side chain provides lipophilicity, which can be tuned to modulate pharmacokinetic properties. This compound could serve as a scaffold or an intermediate in the synthesis of novel therapeutic agents.
- **Materials Science:** Aromatic amides can exhibit interesting properties such as self-assembly and hydrogen bonding, which are relevant in the development of novel polymers and functional materials.

Safety and Handling

As **N-(2,5-dimethoxyphenyl)hexanamide** is a relatively uncharacterized compound, it should be handled with care in a laboratory setting. Standard personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn. Work should be conducted in a well-ventilated fume hood. For related compounds, such as N-(2,5-dimethoxyphenyl)acetamide, GHS hazard statements indicate it may be harmful if swallowed[3].

Conclusion

N-(2,5-dimethoxyphenyl)hexanamide is a chemical compound with established structural identifiers but limited published experimental data. This guide has provided a comprehensive overview of its known characteristics and a robust, plausible protocol for its synthesis based on fundamental principles of organic chemistry. The information presented here serves as a valuable resource for researchers interested in exploring the properties and potential applications of this and related molecules. Further experimental work is necessary to fully characterize its chemical and biological properties.

References

- PubChem. N-(2,5-Dimethoxyphenyl)acetamide. [[Link](#)]

- PubChemLite. **N-(2,5-dimethoxyphenyl)hexanamide** (C₁₄H₂₁NO₃). [[Link](#)]

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Sources

- 1. PubChemLite - N-(2,5-dimethoxyphenyl)hexanamide (C₁₄H₂₁NO₃) [pubchemlite.lcsb.uni.lu]
- 2. N-(2,5-DIMETHOXYPHENYL)HEXANAMIDE AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 3. N-(2,5-Dimethoxyphenyl)acetamide | C₁₀H₁₃NO₃ | CID 77015 - PubChem [pubchem.ncbi.nlm.nih.gov]
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